

In-Vitro Antibacterial Spectrum of Cephhradine: A Technical Guide

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Compound of Interest

Compound Name: Cephhradine

Cat. No.: B1668399

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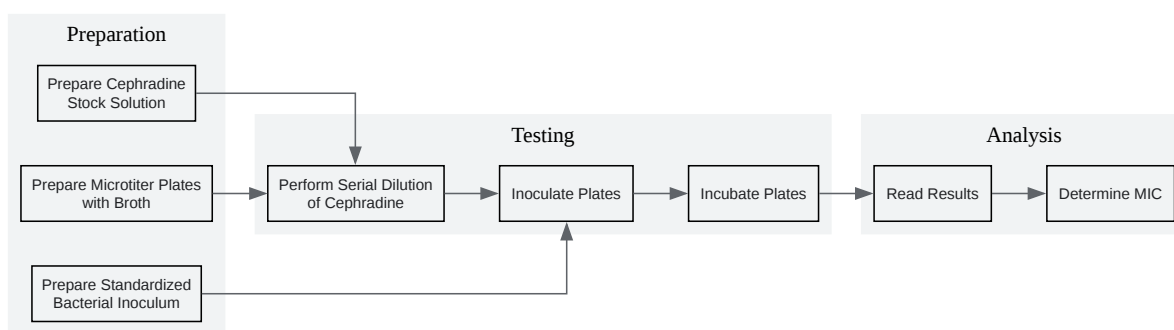
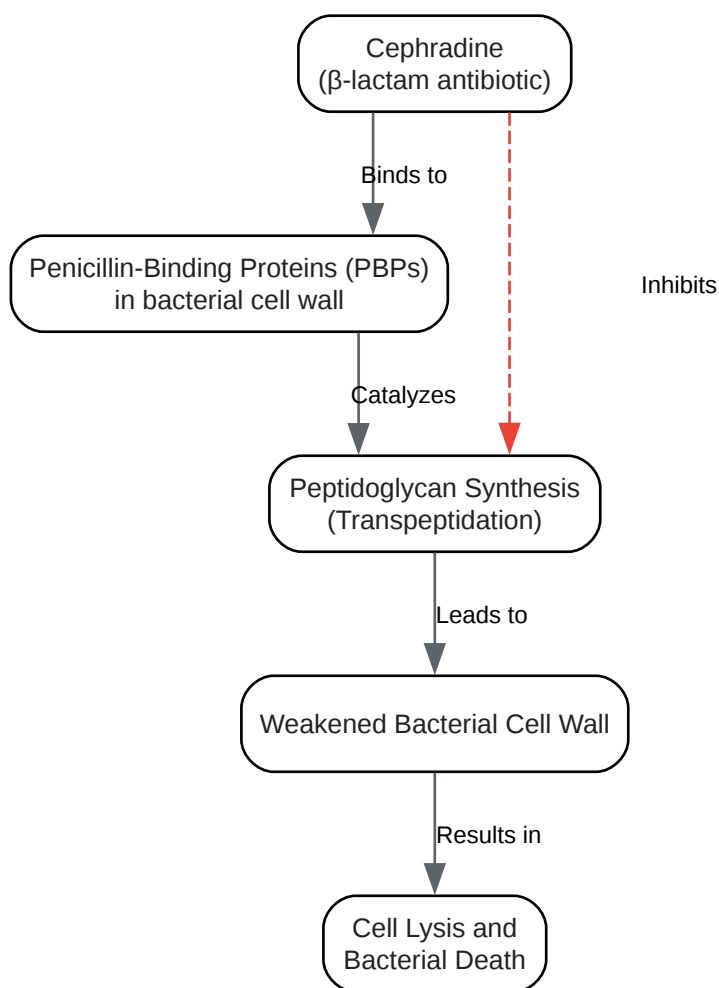
For Researchers, Scientists, and Drug Development Professionals

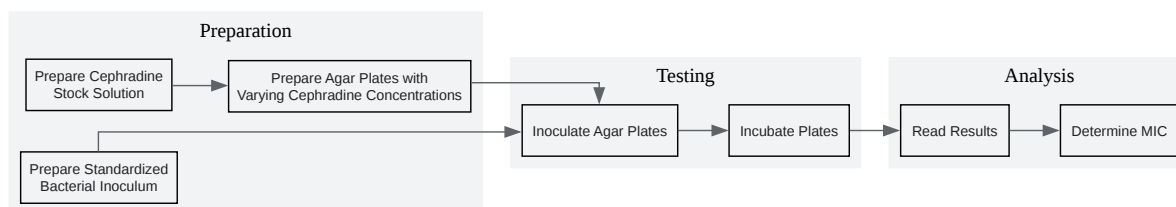
Abstract

Cephhradine is a first-generation cephalosporin antibiotic demonstrating a broad spectrum of in-vitro activity against a variety of Gram-positive and some Gram-negative bacteria.^{[1][2]} This technical guide provides a comprehensive overview of the in-vitro antibacterial spectrum of **Cephhradine**, with a focus on quantitative data, detailed experimental protocols for susceptibility testing, and the underlying mechanism of action. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and antimicrobial research.

Mechanism of Action

Cephhradine, a member of the β -lactam class of antibiotics, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. The structural integrity of the bacterial cell wall is primarily maintained by a peptidoglycan layer. The final step in peptidoglycan synthesis involves the cross-linking of peptide chains, a reaction catalyzed by penicillin-binding proteins (PBPs). **Cephhradine's** mechanism of action involves its binding to these essential PBPs, thereby inactivating them. This inhibition of peptidoglycan cross-linking leads to a weakened cell wall, rendering the bacterium susceptible to osmotic lysis and subsequent cell death.





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References

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- 2. Cephradine | Johns Hopkins ABX Guide [hopkinsguides.com]
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